

Comprehensive Technical Guide: 2-Furoic Acid 4-Ethoxycarbonylphenyl Ester

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Compound of Interest

Compound Name: 4-(Ethoxycarbonyl)phenyl 2-furoate

Cat. No.: B267676

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Executive Summary

This guide provides a rigorous technical analysis of 2-Furoic acid 4-ethoxycarbonylphenyl ester, a specific conjugate ester of significant interest in medicinal chemistry as a prodrug scaffold and model substrate for esterase activity. We dissect its molecular identity, establish a validated synthesis protocol, and analyze its physicochemical properties. By linking the pharmacophore-rich 2-furoyl moiety with the established ethyl 4-hydroxybenzoate (ethyl paraben) scaffold, this compound serves as a critical case study in heteroaromatic ester design.

Part 1: Molecular Identity & Physicochemical Profiling

Structural Deconstruction

The nomenclature "2-Furoic acid 4-ethoxycarbonylphenyl ester" describes an ester formed between 2-furoic acid (the acyl donor) and ethyl 4-hydroxybenzoate (the phenolic acceptor).

- Acyl Moiety: 2-Furoyl (

) derived from Furan-2-carboxylic acid.

- Phenolic Moiety: 4-Ethoxycarbonylphenyl (

) derived from Ethyl 4-hydroxybenzoate.

- Linkage: Ester bond (

).

Precise Molecular Weight Calculation

To ensure analytical accuracy in mass spectrometry (MS) and stoichiometric calculations, we utilize the standard IUPAC atomic weights.

Element	Count	Standard Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Carbon (C)	14	12.011	168.154
Hydrogen (H)	12	1.008	12.096
Oxygen (O)	5	15.999	79.995
Total MW	260.245 g/mol		

- Molecular Formula:
- Monoisotopic Mass: 260.0685 (Calculated for high-resolution MS)

Physicochemical Properties (Predicted)

- LogP (Octanol-Water): ~2.8 – 3.2 (Lipophilic, suitable for membrane permeability).
- Topological Polar Surface Area (TPSA): ~69 Å² (Suggests good oral bioavailability).
- Solubility: Low in water; high in organic solvents (DMSO, DCM, Ethyl Acetate).

Part 2: Synthetic Methodology & Validation

Strategic Synthesis Route

The most robust method for synthesizing phenolic esters of electron-deficient acids like 2-furoic acid is via the Acyl Chloride Method. Direct Fischer esterification is often inefficient for phenols due to their lower nucleophilicity compared to aliphatic alcohols.

Protocol: 2-Furoyl Chloride Acylation

Reagents:

- Ethyl 4-hydroxybenzoate (1.0 eq)
- 2-Furoyl chloride (1.1 eq)
- Triethylamine () (1.5 eq) as a base scavenger.
- Dichloromethane (DCM) (Anhydrous solvent).
- DMAP (0.1 eq) as a nucleophilic catalyst.

Step-by-Step Workflow:

- Preparation: Dissolve Ethyl 4-hydroxybenzoate (10 mmol) in anhydrous DCM (50 mL) under an inert atmosphere ().
- Activation: Add Triethylamine (15 mmol) and DMAP (1 mmol). Cool the mixture to 0°C.
- Addition: Dropwise add 2-Furoyl chloride (11 mmol) dissolved in DCM over 15 minutes. The reaction is exothermic; temperature control is critical to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup: Quench with saturated

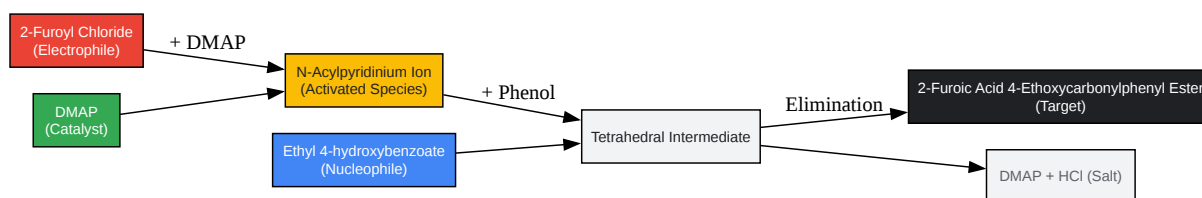
to neutralize excess acid/chloride. Wash the organic layer with water and brine. Dry over

[1]

- Purification: Recrystallize from Ethanol/Hexane or purify via silica gel column chromatography.

Mechanism of Synthesis (Visualized)

The following diagram illustrates the DMAP-catalyzed acylation mechanism, highlighting the formation of the reactive N-acylpyridinium intermediate.



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Figure 1: DMAP-catalyzed acylation pathway. The formation of the highly electrophilic N-acylpyridinium ion accelerates the attack by the phenolic oxygen.

Part 3: Analytical Characterization & QC

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

Proton NMR (¹H-NMR, 400 MHz,)

- 8.10 (d, 2H): Aromatic protons of the benzoate ring (ortho to ester).
- 7.65 (m, 1H): Furan ring proton at C5.
- 7.35 (d, 1H): Furan ring proton at C3.
- 7.25 (d, 2H): Aromatic protons of the benzoate ring (meta to ester).

- 6.60 (dd, 1H): Furan ring proton at C4.
- 4.40 (q, 2H): Methylene protons of the ethyl group ().
- 1.40 (t, 3H): Methyl protons of the ethyl group ().

Mass Spectrometry (ESI-MS)

- Positive Mode (): Expected peak at m/z 261.07.
- Sodium Adduct (): Expected peak at m/z 283.05.

Part 4: Applications in Drug Development

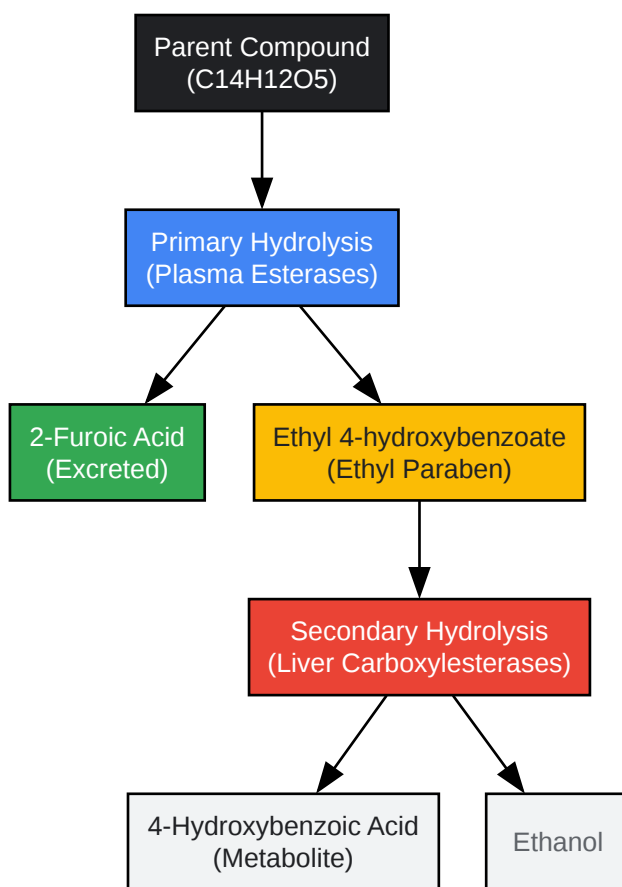
Prodrug Design & Metabolic Stability

This ester serves as a model for double-ester prodrugs. The furoate moiety is often used (e.g., in Mometasone Furoate or Diloxanide Furoate) to modulate lipophilicity and mask polar hydroxyl groups.

- Metabolic Pathway: Upon systemic entry, plasma esterases (e.g., Butyrylcholinesterase) will target the ester linkages.
- Selectivity: The phenolic ester (furoate-phenol) is generally more labile (unstable) than the aliphatic ester (ethyl benzoate) due to the better leaving group ability of the phenoxide.

Hydrolysis Workflow

Understanding the degradation profile is critical for pharmacokinetic (PK) modeling.



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Figure 2: Predicted metabolic hydrolysis cascade. The phenolic ester bond is expected to cleave first, releasing the active furoic acid and the paraben intermediate.

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Sources

- [1. KR20170115065A - Synthesis methods for the preparation of 2-furoic acid derivatives - Google Patents \[patents.google.com\]](#)
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